

Solubility Profile of Boc-Thr-OH: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Boc-Thr-OH*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of N- α -tert-Butoxycarbonyl-L-threonine (**Boc-Thr-OH**), a crucial building block in solid-phase peptide synthesis. Understanding the solubility of this amino acid derivative is paramount for optimizing reaction conditions, ensuring efficient coupling, and developing robust purification strategies in the synthesis of therapeutic peptides and other complex molecules. While specific quantitative solubility data for **Boc-Thr-OH** is not extensively documented in publicly available literature, this guide consolidates qualitative information and provides a framework for its experimental determination.

Qualitative Solubility Profile

Boc-Thr-OH is characterized as a white to off-white crystalline powder. Its solubility is largely dictated by the presence of the hydrophobic tert-butoxycarbonyl (Boc) protecting group and the polar threonine side chain and carboxylic acid moiety.

General solubility observations indicate that **Boc-Thr-OH** is:

- Insoluble in water[1]. The bulky, nonpolar Boc group significantly reduces the molecule's ability to form favorable interactions with water molecules.
- Soluble in a range of organic solvents[1]. These include:

- Methanol
- Ethanol
- Dimethyl sulfoxide (DMSO)[1]
- Chloroform
- Dichloromethane
- Ethyl Acetate
- Acetone

The solubility in these organic solvents facilitates its use in the non-aqueous environments typical of solid-phase peptide synthesis.

Representative Quantitative Solubility Data

While precise, publicly available quantitative solubility data for **Boc-Thr-OH** is limited, the following table provides representative solubility data for other structurally similar Boc-protected amino acids in common organic solvents. This information can serve as a valuable estimation tool for solvent selection and experimental design involving **Boc-Thr-OH**.

Boc-Amino Acid	Solvent	Solubility (approx. mg/mL)	Reference
Boc-Arg(Boc)2-OH	Ethanol	~30	--INVALID-LINK--[2]
Boc-Arg(Boc)2-OH	DMSO	~30	--INVALID-LINK--[2]
Boc-Arg(Boc)2-OH	Dimethyl formamide	~30	--INVALID-LINK--
Boc-Met-Met-OH	DMSO	Soluble	--INVALID-LINK--

Note: The solubility of any compound is dependent on temperature, the specific batch of the chemical, and the purity of the solvent. The values presented above should be considered as approximations. For critical applications, experimental determination of solubility is strongly recommended.

Experimental Protocol: Determination of Equilibrium Solubility by the Gravimetric Method

The gravimetric method is a straightforward and reliable technique for determining the equilibrium solubility of a compound in a given solvent.

Objective: To determine the concentration of a saturated solution of **Boc-Thr-OH** in a specific organic solvent at a defined temperature.

Materials:

- **Boc-Thr-OH** (high purity)
- Selected organic solvent(s) (e.g., Methanol, DMSO, Dichloromethane)
- Analytical balance
- Vials with sealed caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- Calibrated micropipettes
- Pre-weighed, solvent-resistant evaporating dishes or vials
- Vacuum oven or desiccator

Procedure:

- **Sample Preparation:** Add an excess amount of solid **Boc-Thr-OH** to a vial. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.
- **Solvent Addition:** Accurately pipette a known volume of the selected organic solvent into the vial.

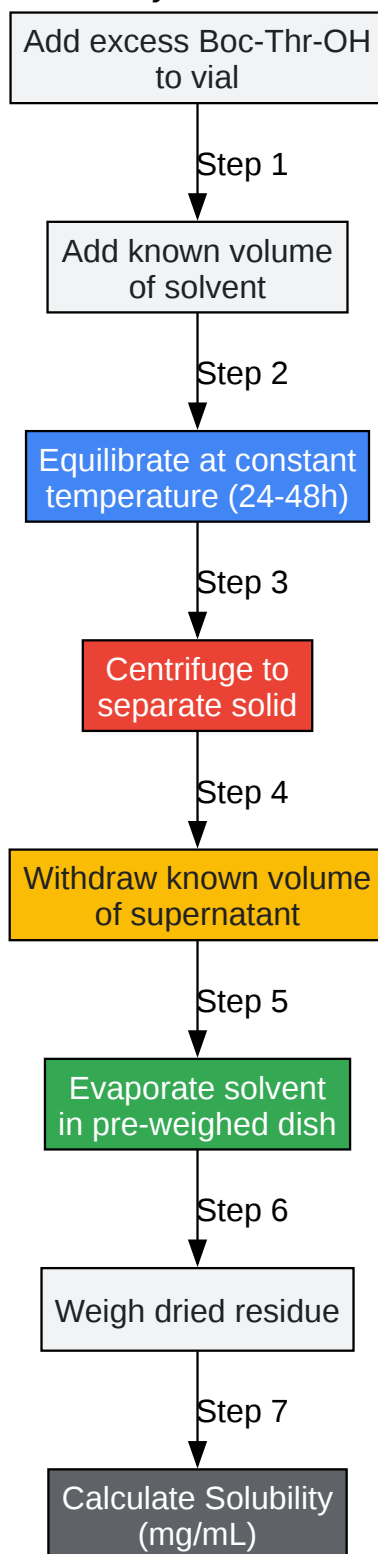
- **Equilibration:** Seal the vial tightly and place it in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure the solution is saturated.
- **Phase Separation:** After equilibration, centrifuge the vial at a high speed to pellet the undissolved solid.
- **Sample Withdrawal:** Carefully withdraw a known volume of the clear supernatant using a calibrated micropipette, ensuring no solid particles are transferred.
- **Solvent Evaporation:** Transfer the supernatant to a pre-weighed evaporating dish. Place the dish in a vacuum oven at a temperature below the boiling point of the solvent and the decomposition temperature of **Boc-Thr-OH** until the solvent has completely evaporated.
- **Weighing:** Once the solvent is fully removed and the dish has cooled to room temperature in a desiccator, weigh the dish containing the dried **Boc-Thr-OH** residue.
- **Calculation:** The solubility is calculated using the following formula:

$$\text{Solubility (mg/mL)} = (\text{Weight of dish with residue} - \text{Weight of empty dish}) / \text{Volume of supernatant withdrawn}$$

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **Boc-Thr-OH**.

Gravimetric Solubility Determination Workflow



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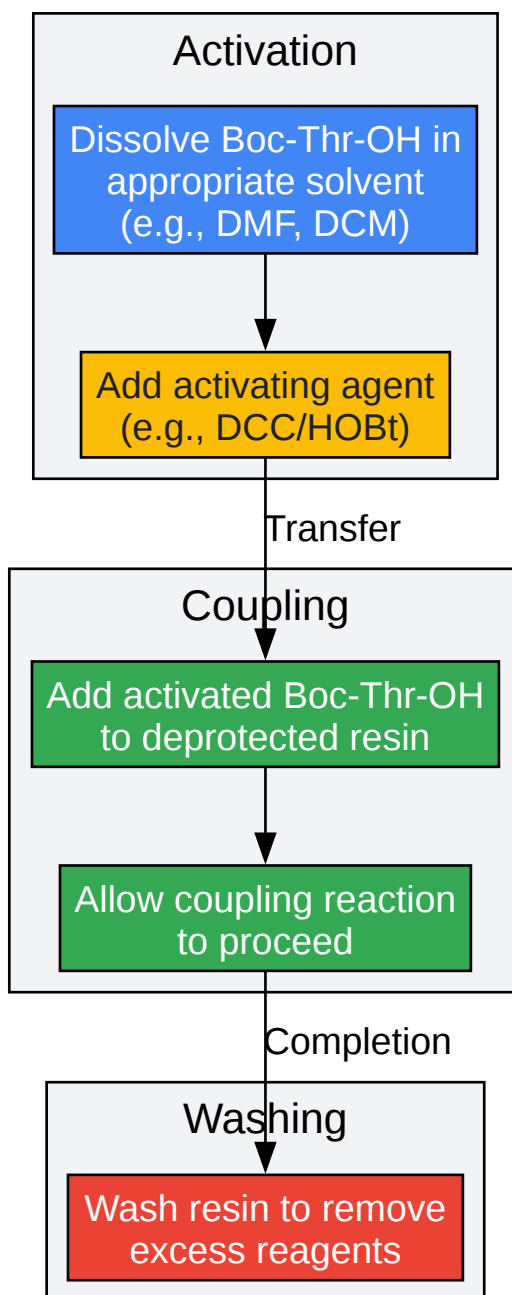
Caption: Workflow for Gravimetric Solubility Determination.

Application in Peptide Synthesis

The solubility of **Boc-Thr-OH** is a critical parameter in the workflow of Boc-based solid-phase peptide synthesis (SPPS). Inadequate solubility can lead to incomplete coupling reactions, resulting in deletion sequences and difficult-to-purify final peptide products.

The following diagram outlines a simplified workflow for a coupling step in Boc-SPPS, highlighting the importance of solubility.

Boc-SPPS Coupling Step



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Caption: Role of Solubility in a Boc-SPPS Coupling Step.

Conclusion:

While a comprehensive, quantitative public database for the solubility of **Boc-Thr-OH** is not readily available, its qualitative solubility in common organic solvents is well-established. For applications requiring precise solubility data, the gravimetric method provides a robust and accessible experimental protocol. Understanding and, when necessary, experimentally determining the solubility of **Boc-Thr-OH** is a critical step in ensuring the success of synthetic peptide campaigns and other chemical processes where it is employed.

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References

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- To cite this document: BenchChem. [Solubility Profile of Boc-Thr-OH: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3430859#solubility-profile-of-boc-thr-oh-in-different-solvents>]

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